

Application Notes: His-11 Peptide in Cell-Based Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: His 11 TFA

Cat. No.: B15597700

[Get Quote](#)

For Research Use Only. Not for use in diagnostic procedures.

Introduction

The His-11 Peptide is a synthetic, 11-amino acid peptide characterized by a high content of histidine residues. This feature confers upon it several advantageous properties for cell-based research, including cell permeability and the ability to modulate intracellular signaling pathways. Histidine-rich peptides are known for their versatile biological activities, including antimicrobial, cell-penetrating, and metal-chelating functions. The His-11 peptide has been specifically designed to investigate cellular processes such as oxidative stress and inflammatory signaling. Its mechanism of action is believed to involve the quenching of reactive oxygen species (ROS) and the modulation of stress-activated protein kinase (SAPK) pathways, such as the p38 MAPK and JNK cascades. These characteristics make the His-11 peptide a valuable tool for researchers in drug discovery, cell biology, and molecular pharmacology.

Mechanism of Action

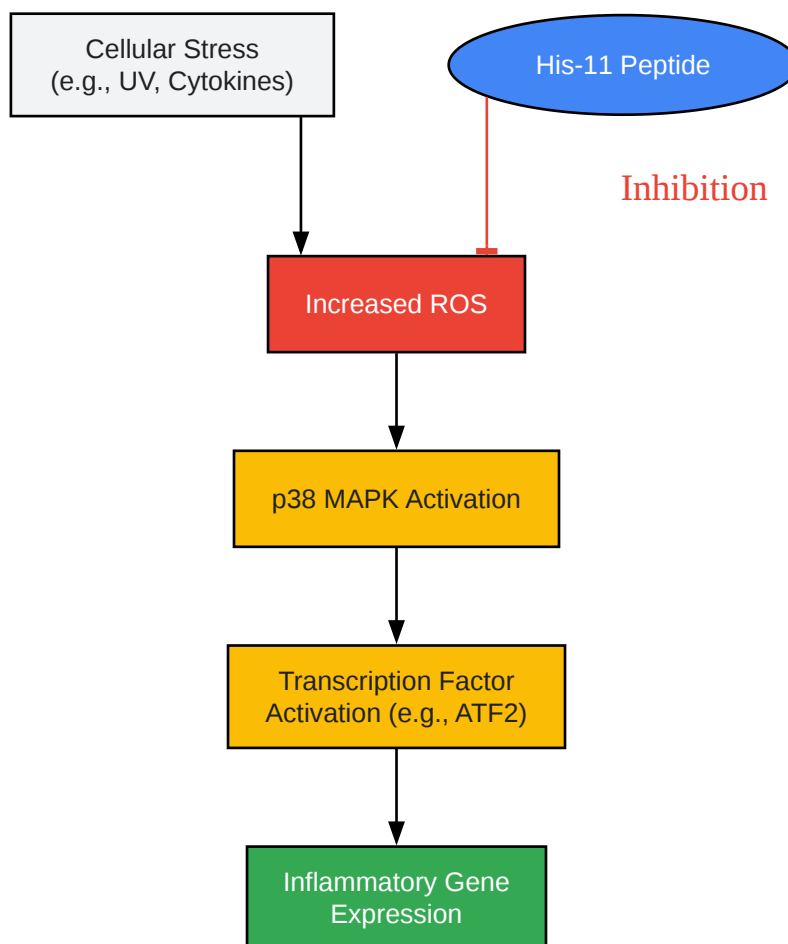
The His-11 peptide is a cell-penetrating peptide (CPP) that can traverse the cell membrane to exert its effects intracellularly^{[1][2]}. The imidazole side chain of histidine plays a crucial role in its biological activity. At physiological pH, this side chain can act as a proton shuttle and a metal

ion chelator[3][4]. The proposed primary mechanism of action for the His-11 peptide is its ability to reduce intracellular levels of reactive oxygen species (ROS)[3]. By chelating redox-active metal ions like copper (Cu^{2+}) and directly scavenging free radicals, the His-11 peptide can mitigate oxidative damage to cellular components.

Furthermore, by reducing oxidative stress, the His-11 peptide can indirectly modulate downstream signaling pathways. A key pathway influenced is the stress-activated p38 MAPK pathway. Oxidative stress is a potent activator of this pathway, which, upon activation, can lead to the expression of pro-inflammatory cytokines and, in some cases, apoptosis. The His-11 peptide's antioxidant properties can lead to a downstream reduction in p38 MAPK phosphorylation and activity.

Signaling Pathway

The proposed signaling pathway influenced by the His-11 peptide is depicted below. Cellular stress, such as exposure to UV radiation or inflammatory cytokines, leads to an increase in intracellular ROS. This, in turn, activates the p38 MAPK cascade, resulting in the phosphorylation of downstream transcription factors and the subsequent expression of inflammatory genes. The His-11 peptide intervenes by reducing ROS levels, thus dampening the activation of this pathway.



[Click to download full resolution via product page](#)

Caption: Proposed signaling pathway of the His-11 peptide.

Applications

The His-11 peptide can be utilized in a variety of cell-based assays to study its effects on cellular function. Key applications include:

- **Assessment of Cytoprotective Effects:** Evaluating the ability of the His-11 peptide to protect cells from oxidative stress-induced cell death.
- **Measurement of Intracellular ROS:** Quantifying the antioxidant potential of the His-11 peptide by measuring its impact on ROS levels.
- **Analysis of p38 MAPK Pathway Activation:** Determining the inhibitory effect of the His-11 peptide on the p38 MAPK signaling cascade through techniques such as Western blotting or

ELISA for phosphorylated p38.

- Quantification of Inflammatory Cytokine Production: Measuring the reduction in pro-inflammatory cytokine secretion (e.g., TNF- α , IL-6) from cells treated with the His-11 peptide.

Data Presentation

The following tables summarize representative quantitative data from key experiments.

Table 1: Effect of His-11 Peptide on Cell Viability under Oxidative Stress

Treatment Group	His-11 Peptide (μ M)	H ₂ O ₂ (μ M)	Cell Viability (%)
Untreated Control	0	0	100 $\pm$ 4.5
H ₂ O ₂ Control	0	100	52 $\pm$ 5.1
His-11 Treatment	10	100	65 $\pm$ 4.8
His-11 Treatment	50	100	88 $\pm$ 3.9
His-11 Treatment	100	100	95 $\pm$ 4.2

Table 2: Reduction of Intracellular ROS by His-11 Peptide

Treatment Group	His-11 Peptide (μ M)	H ₂ O ₂ (μ M)	Relative Fluorescence Units (RFU)
Untreated Control	0	0	100 $\pm$ 8.2
H ₂ O ₂ Control	0	100	450 $\pm$ 25.3
His-11 Treatment	10	100	320 $\pm$ 18.7
His-11 Treatment	50	100	180 $\pm$ 15.1
His-11 Treatment	100	100	110 $\pm$ 9.6

Table 3: Inhibition of p38 MAPK Phosphorylation by His-11 Peptide

Treatment Group	His-11 Peptide (μM)	Anisomycin ($\mu\text{g/mL}$)	Phospho-p38 (Relative Density)
Untreated Control	0	0	1.0 ± 0.1
Anisomycin Control	0	10	8.5 ± 0.7
His-11 Treatment	10	10	6.2 ± 0.5
His-11 Treatment	50	10	3.1 ± 0.3
His-11 Treatment	100	10	1.5 ± 0.2

Experimental Protocols

Protocol 1: Cell Viability Assay (MTT Assay)

This protocol assesses the cytoprotective effect of the His-11 peptide against hydrogen peroxide (H_2O_2)-induced cell death.

Materials:

- His-11 Peptide
- Human keratinocyte cell line (HaCaT)
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Hydrogen Peroxide (H_2O_2)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Dimethyl sulfoxide (DMSO)
- 96-well plates

- Plate reader

Procedure:

- Seed HaCaT cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours.
- Pre-treat the cells with varying concentrations of His-11 peptide (10, 50, 100 μ M) for 2 hours.
- Induce oxidative stress by adding 100 μ M H_2O_2 to the appropriate wells.
- Incubate the plate for another 24 hours.
- Add 20 μ L of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150 μ L of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader.
- Calculate cell viability as a percentage of the untreated control.

Protocol 2: Measurement of Intracellular ROS (DCFDA Assay)

This protocol quantifies the reduction of intracellular ROS by the His-11 peptide.

Materials:

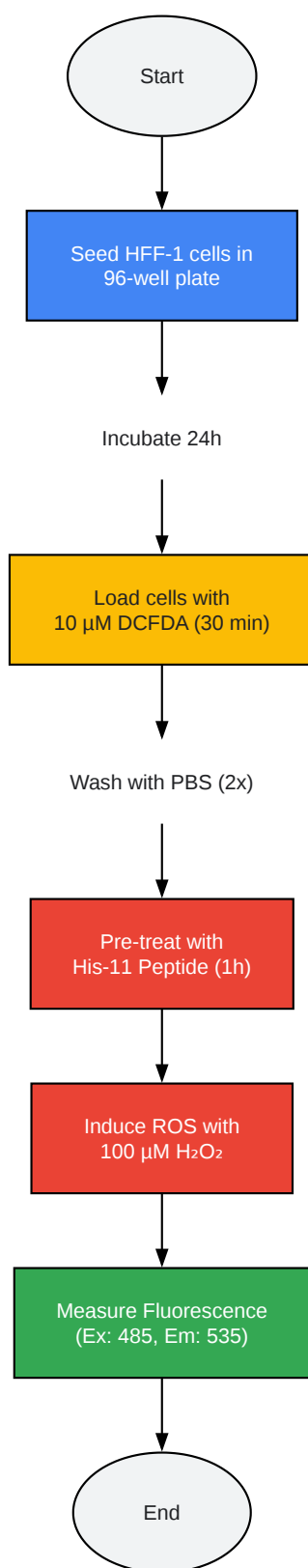
- His-11 Peptide
- Human fibroblast cell line (HFF-1)
- DMEM
- FBS
- Penicillin-Streptomycin

- H_2O_2
- 2',7'-dichlorofluorescein diacetate (DCFDA)
- 96-well black, clear-bottom plates
- Fluorescence plate reader

Procedure:

- Seed HFF-1 cells in a 96-well black, clear-bottom plate at a density of 2×10^4 cells per well and incubate for 24 hours.
- Load the cells with 10 μM DCFDA in serum-free medium for 30 minutes at 37°C .
- Wash the cells twice with PBS.
- Pre-treat the cells with varying concentrations of His-11 peptide (10, 50, 100 μM) for 1 hour.
- Induce ROS production by adding 100 μM H_2O_2 .
- Immediately measure the fluorescence intensity (excitation 485 nm, emission 535 nm) every 5 minutes for 1 hour.
- The rate of increase in fluorescence is proportional to the rate of ROS production.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the intracellular ROS assay.

Conclusion

The His-11 peptide is a versatile tool for studying cellular responses to oxidative stress and inflammation. Its cell-penetrating and antioxidant properties allow for the direct modulation of intracellular signaling pathways. The provided protocols and data serve as a guide for researchers to incorporate the His-11 peptide into their cell-based assays to explore its therapeutic and research potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Different Biological Activities of Histidine-Rich Peptides Are Favored by Variations in Their Design - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 3. Why the Ala-His-His Peptide Is an Appropriate Scaffold to Remove and Redox Silence Copper Ions from the Alzheimer's-Related A β Peptide - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Biological activities of histidine-rich peptides; merging biotechnology and nanomedicine - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes: His-11 Peptide in Cell-Based Assays]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15597700/docs#application-notes-his-11-peptide-in-cell-based-assays>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)